

Application Notes and Protocols: Preparation of DL-m-Tyrosine-d3 Stock Solutions

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Compound of Interest

Compound Name: *DL-m-Tyrosine-d3*

Cat. No.: *B15622824*

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Introduction

DL-m-Tyrosine-d3 is the deuterated form of DL-m-Tyrosine, an isomer of the amino acid tyrosine.[1] Deuterium-labeled compounds are valuable tools in various scientific disciplines, particularly in pharmacokinetic and metabolic research, where they can be used as tracers.[2] [3] They also serve as internal standards for quantitative analyses using techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR).[2] The carbon-deuterium bond is stronger than the carbon-hydrogen bond, which can lead to greater metabolic and photochemical stability, potentially improving the pharmacokinetic profiles of drugs.[3] Accurate preparation of stock solutions is a critical first step for any experiment to ensure the reliability and reproducibility of results. This document provides a detailed protocol for the preparation of stock solutions of **DL-m-Tyrosine-d3**.

Physicochemical Data and Solubility

A summary of the key properties of **DL-m-Tyrosine-d3** is presented below. It is crucial to use the correct molecular weight for accurate molar concentration calculations.

Property	Value	Reference
Molecular Formula	C ₉ H ₈ D ₃ NO ₃	[1][4]
Molecular Weight	184.21 g/mol	[1][2][4]
Appearance	White to off-white crystalline solid	[5]
CAS Number	73036-42-7	[2]
Solubility	- Low solubility in water and DMSO. - Soluble in 1 M HCl. - Soluble in 0.1 M NaOH.	[5][6]
Storage (Solid)	Store at room temperature, away from light and moisture. For long-term storage, -20°C is recommended.	[6][7]
Storage (Solution)	Store at -20°C for up to 1 month or -80°C for up to 6 months to ensure stability.	[6]

Experimental Protocol for Stock Solution Preparation

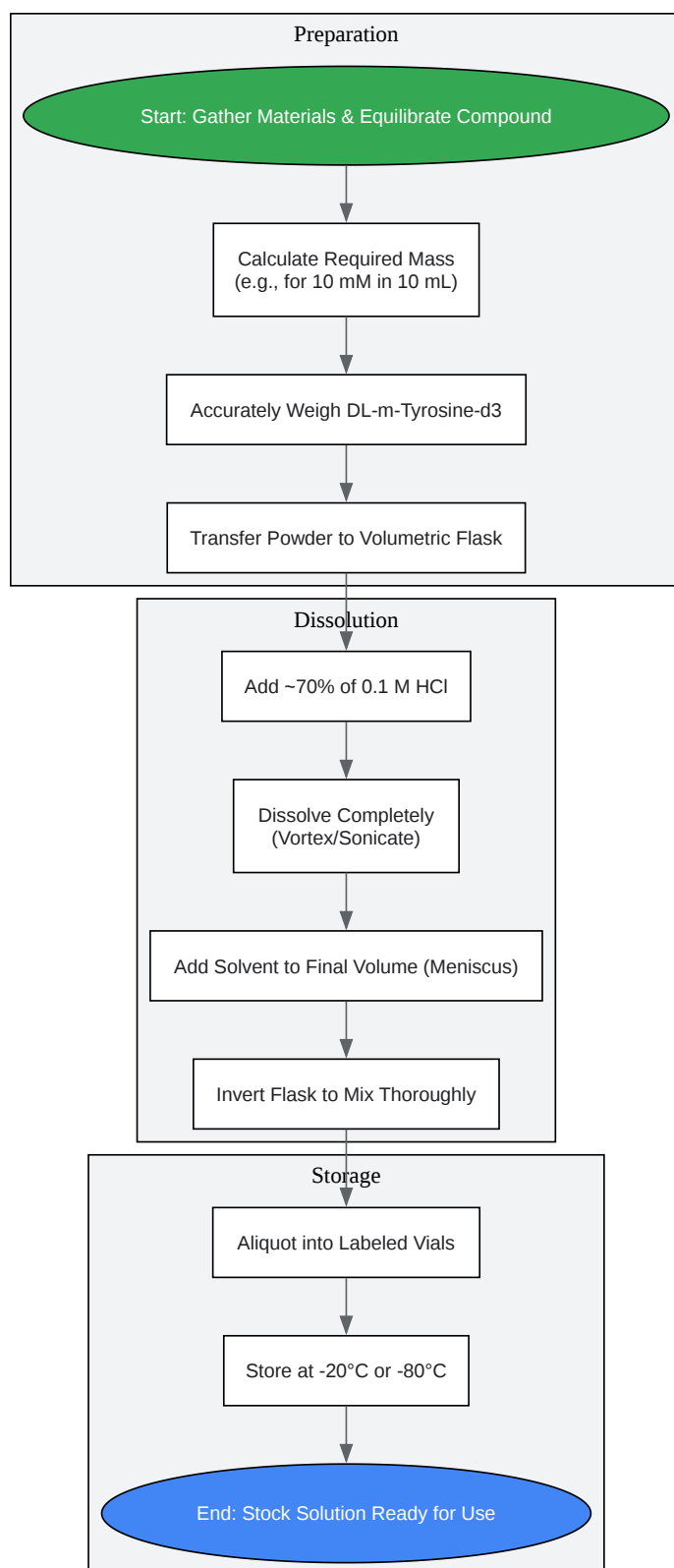
This protocol outlines the steps for preparing a 10 mM stock solution of **DL-m-Tyrosine-d3** in 0.1 M HCl. The concentration can be adjusted as needed by modifying the mass of the solute or the volume of the solvent.

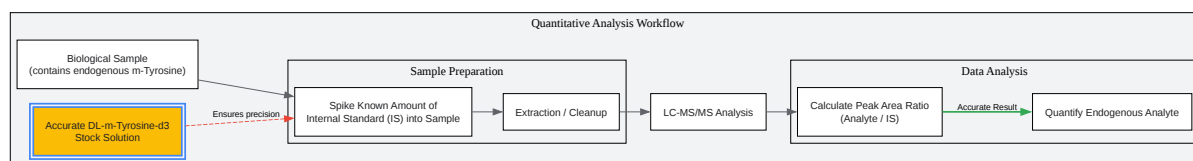
Materials

- **DL-m-Tyrosine-d3** powder
- 0.1 M Hydrochloric Acid (HCl)
- Analytical balance
- Volumetric flasks (appropriate sizes, e.g., 10 mL, 25 mL)

- Pipettes
- Spatula
- Weighing paper/boat
- Beakers
- Magnetic stirrer and stir bar (optional)
- Ultrasonic bath
- Cryogenic vials or amber glass vials for storage
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Workflow for Stock Solution Preparation





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